

# Preventing Sepharose column clogging and high backpressure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Seprilose*

Cat. No.: *B1681627*

[Get Quote](#)

## Technical Support Center: Sepharose Column Chromatography

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent and resolve issues related to Sepharose column clogging and high backpressure during their experiments.

### Troubleshooting Guides

High backpressure and column clogging are common issues in liquid chromatography that can lead to poor separation, reduced column lifetime, and system damage.<sup>[1][2]</sup> A systematic approach to troubleshooting is crucial for identifying and resolving the root cause of the problem.<sup>[1]</sup>

### Initial Assessment: Is the Column the Problem?

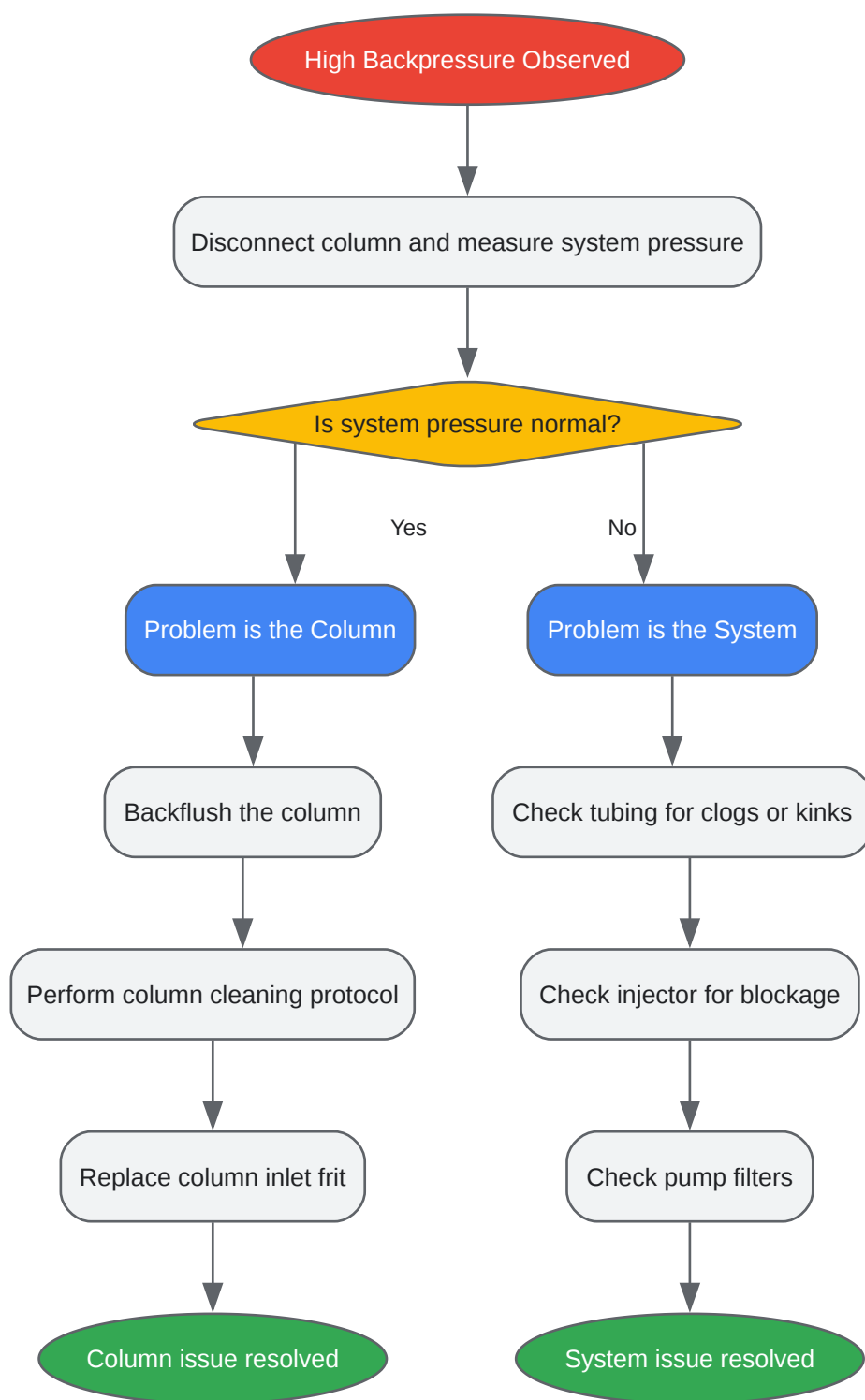
To determine if the high backpressure is due to the column or the chromatography system, follow these steps:

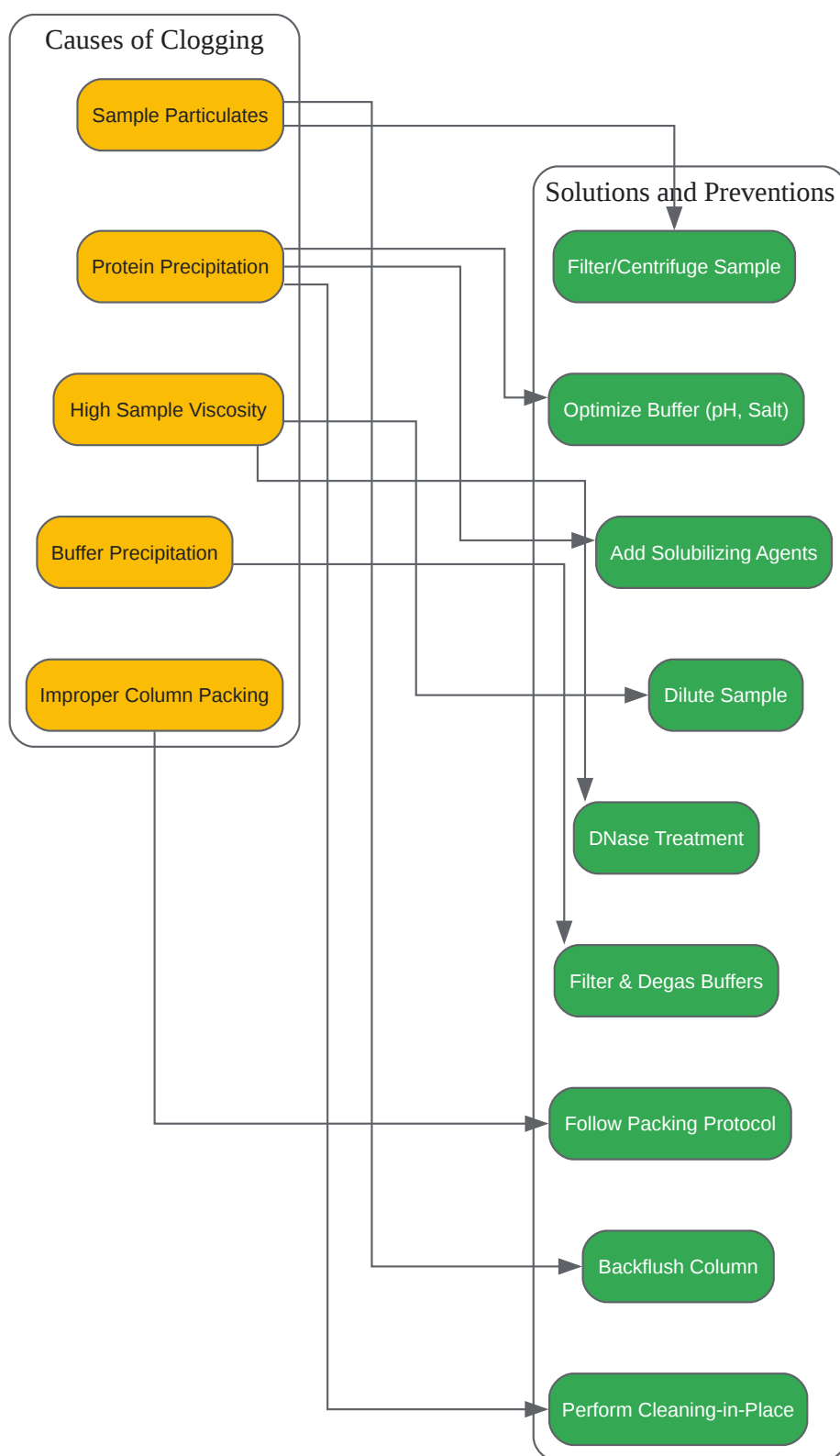
- Establish a Baseline: Know the normal operating pressure of your system with and without the column installed.<sup>[1][2]</sup>
- Isolate the Column: Disconnect the column from the system and replace it with a union.

- Measure System Pressure: Run the mobile phase through the system without the column.
  - If the pressure returns to the normal system-only baseline, the column is the source of the high backpressure.
  - If the pressure remains high, the issue lies within the HPLC/FPLC system components (e.g., tubing, injector, pump).

## Troubleshooting Workflow for High Backpressure

The following diagram illustrates a systematic approach to troubleshooting high backpressure in your chromatography system.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lcms.cz [lcms.cz]
- 2. Diagnosing and Preventing High Back Pressure in LC Systems [restek.com]
- To cite this document: BenchChem. [Preventing Sepharose column clogging and high backpressure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681627#preventing-sepharose-column-clogging-and-high-backpressure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)